

# reducing interfacial resistance PMMA solid electrolytes

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**Compound Focus:** Lithium methacrylate

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## Experimental Protocols

Here are detailed methodologies for key approaches to fabricate high-performance PMMA-based electrolytes.

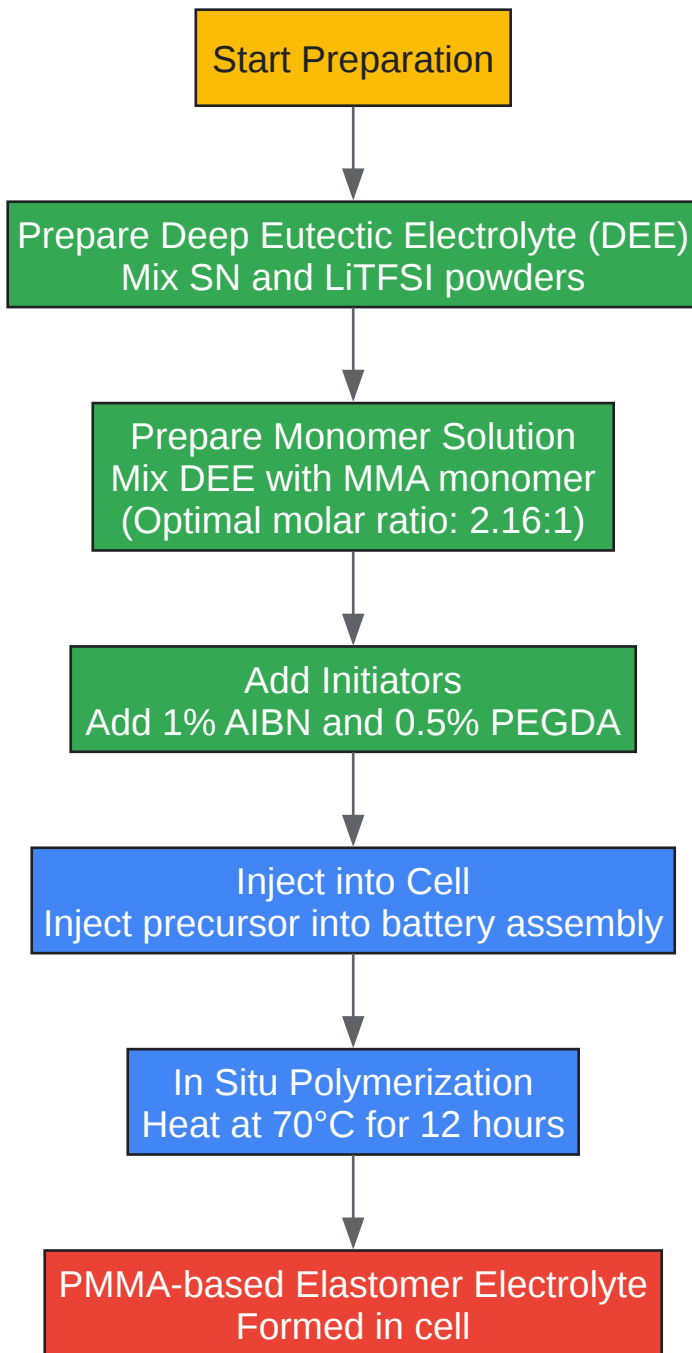
### Protocol 1: In Situ Polymerized PMMA-based Elastomer Electrolyte

This method creates a flexible, "polymer-in-salt" electrolyte with intimate electrode contact [1].

**Procedure [1]:**

- **Prepare Deep Eutectic Electrolyte (DEE):** Mix solid **succinonitrile (SN)** and **Lithium bis(trifluoromethanesulfonyl)imide (LiTFSI)** powders until a liquid forms at room temperature.
- **Prepare Monomer Solution:** Mix the DEE with **methyl methacrylate (MMA)** monomer. An optimized molar ratio of DEE to MMA of 2.16:1 is reported.
- **Add Initiators:** Precisely add **1% azobisisobutyronitrile (AIBN)** as an initiator and **0.5% poly(ethylene glycol) diacrylate (PEGDA)** as a crosslinker to the homogeneous mixture.
- **In Situ Polymerization:** Inject the precursor solution into the pre-assembled battery and polymerize at **70°C for 12 hours**.

The workflow for this protocol is as follows:



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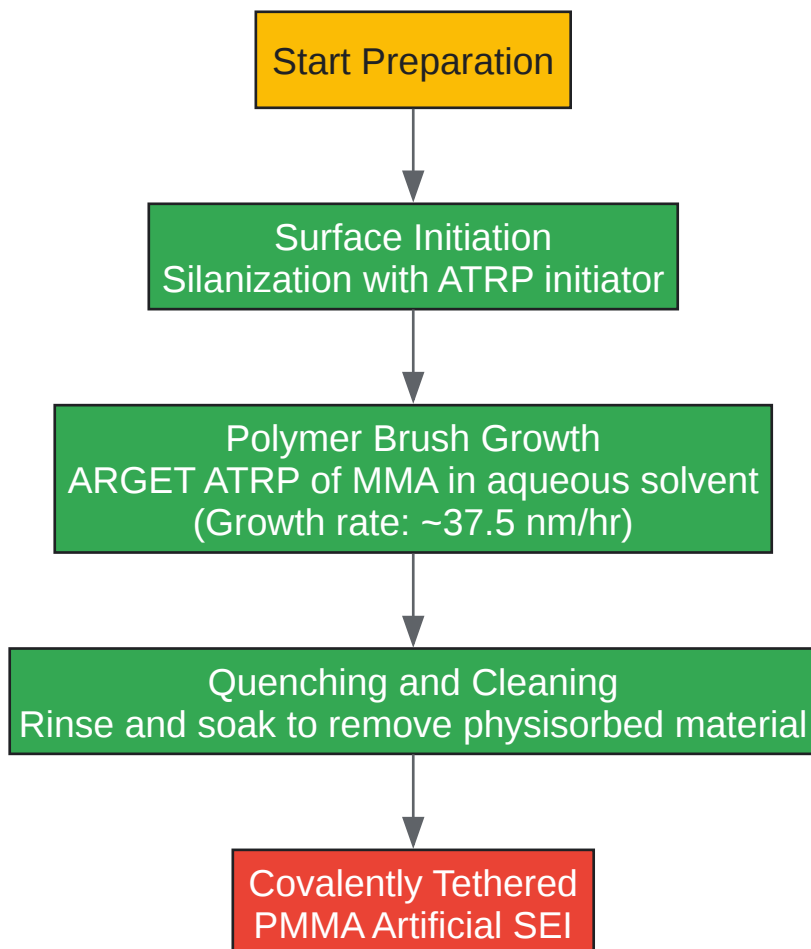
## Protocol 2: Covalently Grafted PMMA Artificial SEI on Silicon Anodes

This method creates a stable artificial SEI layer to mitigate interfacial resistance caused by large volume changes in silicon anodes [2].

**Procedure [2]:**

- **Surface Initiation:** Functionalize a silicon electrode with an organosilane initiator via silanization.
- **Polymer Brush Growth:** Perform **Surface-Initiated ARGET ATRP** of MMA.
  - **Reaction Medium:** Aqueous solvent at room temperature.
  - **Catalyst:** Low ppm levels of a copper complex, regenerated by a reducing agent like ascorbic acid.
  - **Duration:** Polymerization proceeds at a rate of  $\sim 37.5$  nm/hr. A 75 nm thick layer was used in the study.
- **Quenching and Cleaning:** Rinse the electrode in solvent and soak overnight to remove adsorbed materials, leaving behind covalently tethered PMMA brushes.

The workflow for creating this artificial SEI is as follows:



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## Troubleshooting Common Interfacial Challenges

Here are common issues and potential solutions based on the underlying principles of solid-state batteries.

Challenge	Underlying Cause	Potential Solutions & Rationale
High Overall Cell Resistance	Poor physical contact at electrode/electrolyte interface [1].	Use <b>in situ polymerization</b> to create a seamless, adhesive interface [1].
Rising Resistance & Capacity Fade (Si Anodes)	Repeated fracture of the naturally forming SEI due to large volume changes (~300%) [2].	Apply a <b>covalently tethered, flexible artificial SEI</b> (e.g., PMMA brushes) that expands with the electrode [2].
Unstable Interface & Li Dendrite Growth	Mechanical penetration of lithium dendrites through the electrolyte [1].	Use <b>elastomeric electrolytes</b> (e.g., PMMA-SN) with high elasticity to physically block dendrite propagation [1].
High Interfacial Resistance (Inorganic SSEs)	Rigid solid-solid contact and chemical instability (e.g., reduction by Li metal) [3].	Introduce a <b>buffer/protective interlayer</b> (e.g., BN coating on LATP [3]) or develop composite electrolytes.

## Key Takeaways for Researchers

- **PMMA's Primary Role:** PMMA is valued more for forming stable interfacial layers and providing mechanical flexibility than for achieving the highest bulk ionic conductivity [1] [2].
- **In Situ is Key:** The **in situ polymerization** technique is a powerful strategy for ensuring perfect contact with solid electrodes, drastically reducing interfacial resistance [1].
- **Addressing Volume Change:** For high-capacity alloying anodes like silicon, **covalently tethering** the polymer layer is an effective strategy to maintain contact and passivation through cycling [2].

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## References

1. Advancing lithium metal batteries with in situ polymerized ... [pmc.ncbi.nlm.nih.gov]
2. Silicon Surface Tethered Polymer as Artificial Solid ... [nature.com]
3. Solid Electrolyte Interface - an overview [sciencedirect.com]

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